

# Handling and safety precautions for 2-Chloro-2,3,3-trimethylbutane

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## Compound of Interest

Compound Name: 2-Chloro-2,3,3-trimethylbutane

Cat. No.: B1620436

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## Technical Support Center: 2-Chloro-2,3,3-trimethylbutane

This guide provides comprehensive safety, handling, and troubleshooting information for researchers, scientists, and drug development professionals working with **2-Chloro-2,3,3-trimethylbutane** (CAS No. 918-07-0).

## Physicochemical and Safety Data

The following table summarizes key quantitative data for **2-Chloro-2,3,3-trimethylbutane**. Due to limited specific toxicological data for this compound, hazard information from closely related isomers like 2-Chloro-2-methylbutane is included for precautionary guidance.

Property	Value	Reference(s)
Chemical Formula	C <sub>7</sub> H <sub>15</sub> Cl	[1][2][3]
Molecular Weight	134.65 g/mol	[1][3][4]
CAS Registry Number	918-07-0	[1][2][4]
Appearance	Colorless liquid	[3]
Boiling Point	152.39°C (estimate)	[3]
Melting Point	-69.5°C (estimate)	[3]
Flash Point	24.3°C	[3]
Density	0.8689 g/cm <sup>3</sup>	[3]
Vapor Pressure	15.9 mmHg at 25°C	[3]
Hazard Classification	Flammable Liquid (based on Flash Point) Note: Detailed toxicity data is limited. Treat with caution similar to related compounds which are classified as skin/eye/respiratory irritants.	[3][5][6]

## Troubleshooting and Experimental Guides (Q&A Format)

This section addresses specific issues users may encounter during experiments involving **2-Chloro-2,3,3-trimethylbutane**.

### General Handling and Storage

Question: What are the essential precautions for handling **2-Chloro-2,3,3-trimethylbutane** in the lab?

Answer: Always handle this chemical in a well-ventilated area, preferably inside a chemical fume hood.[7] Use spark-proof tools and explosion-proof equipment due to its flammable

nature.[5][8] Ensure all containers are properly grounded and bonded during transfer to prevent static electricity discharge.[5][6] Avoid contact with skin, eyes, and clothing, and prevent inhalation of vapors.[5]

Question: How should I properly store this chemical?

Answer: Store the container tightly closed in a cool, dry, and well-ventilated place.[6][7][8] Keep it away from heat, sparks, open flames, and other sources of ignition.[6][9] Store it separately from incompatible materials, such as strong oxidizing agents.[10]

## Personal Protective Equipment (PPE)

Question: What specific PPE is required when working with this compound?

Answer: A comprehensive PPE plan is mandatory:

- Eye/Face Protection: Wear tightly fitting chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[5][7]
- Skin Protection: Wear a lab coat and impervious, chemical-resistant gloves (e.g., nitrile or neoprene rubber).[7][11] For larger quantities or splash risks, consider a chemical-resistant apron or suit.[12]
- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, use a NIOSH-approved air-purifying respirator equipped with organic vapor (OV) cartridges.[5][13]

## Accidental Exposure and First Aid

Question: What should I do if I inhale vapors of **2-Chloro-2,3,3-trimethylbutane**?

Answer: Immediately move to fresh air.[5][9] If you feel unwell or if breathing is difficult, seek medical attention. If breathing has stopped, trained personnel should provide artificial respiration.[5][14]

Question: How do I respond to skin or eye contact?

Answer:

- Skin Contact: Immediately remove all contaminated clothing.[8] Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes.[5] Seek medical attention if irritation develops or persists.[5][14]
- Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[5][9] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention from an ophthalmologist.[5][6]

Question: What is the first aid procedure for accidental ingestion?

Answer: Do NOT induce vomiting, as this compound may pose an aspiration hazard.[5][15] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of water.[5] Seek immediate medical attention.[5][8]

## Spills and Waste Disposal

Question: My experiment resulted in a small spill in the fume hood. How should I clean it up?

Answer:

- Ensure all ignition sources are removed from the area.[8][16]
- Wear your full PPE, including respiratory protection if necessary.
- Contain the spill using a non-combustible absorbent material like sand, earth, or vermiculite.[17]
- Use spark-proof tools to carefully collect the absorbed material into a suitable, labeled, and closed container for hazardous waste.[8]
- Clean the affected area thoroughly. Do not allow the chemical to enter drains.[8][17]

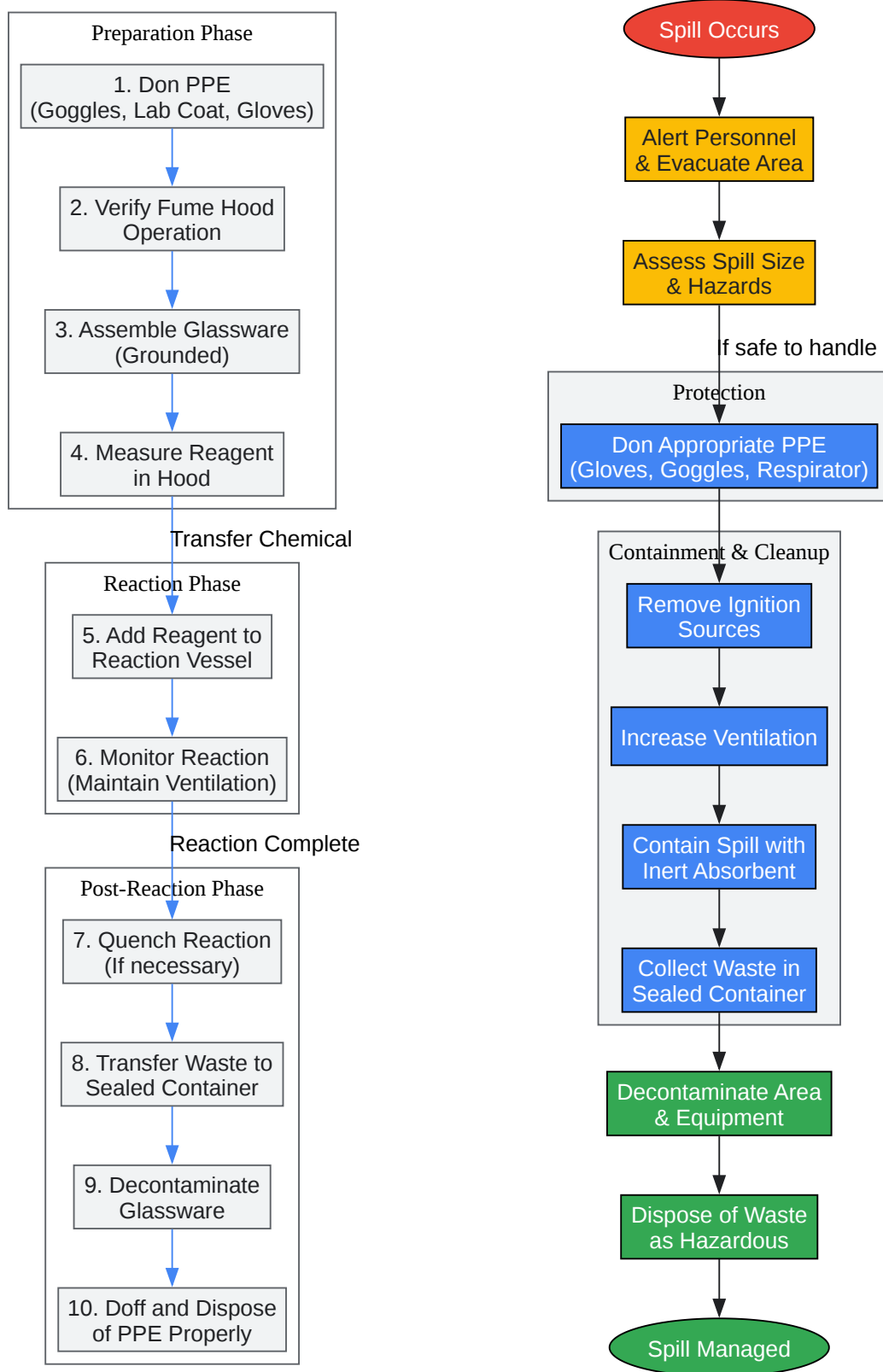
Question: How do I dispose of waste containing **2-Chloro-2,3,3-trimethylbutane**?

Answer: All waste must be handled as hazardous waste.[9] Dispose of surplus and non-recyclable solutions through a licensed disposal company.[17] Ensure disposal is in

accordance with all applicable federal, state, and local environmental regulations.<sup>[7]</sup><sup>[9]</sup> Empty containers may retain product residue and vapors and should be handled as hazardous.<sup>[9]</sup>

## Experimental Protocol: General Handling Workflow

While specific experimental protocols depend on the reaction, the following workflow details the necessary safety and handling steps when using **2-Chloro-2,3,3-trimethylbutane** as a reagent.



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